

Dibenzyl Chlorophosphonate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Dibenzyl chlorophosphonate*

Cat. No.: *B014004*

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CAS Number: 538-37-4

This technical guide provides an in-depth overview of **dibenzyl chlorophosphonate**, a key reagent in synthetic organic chemistry, particularly for the phosphorylation of nucleosides, amino acids, and other molecules of interest in drug development.^{[1][2]} This document is intended for researchers, scientists, and professionals in the field of drug development, offering a comprehensive summary of its properties, synthesis, and applications.

Core Properties

Dibenzyl chlorophosphonate is a thick, colorless oil that is known to decompose upon standing or distillation.^{[1][3]} It is soluble in various inert solvents such as benzene and chloroform.^{[2][4]} Due to its reactivity and potential for decomposition, it is often recommended to be stored at low temperatures, such as in a freezer at -20°C, under an inert atmosphere.^[2] ^[4] Distillation of this compound is cautioned against as it may lead to violent decomposition.^[4]

Quantitative Data Summary

Property	Value	Source
CAS Number	538-37-4	[1][2][3][5]
Molecular Formula	C ₁₄ H ₁₄ ClO ₃ P	[1][2][3][5]
Molecular Weight	296.69 g/mol	[1][2][3][5]
Boiling Point	428.2 °C at 760 mmHg (Predicted)	[2][4]
Density	1.283 g/cm ³	[2]
Solubility	Soluble in Benzene, Sparingly soluble in Chloroform	[4]

Synthesis and Experimental Protocols

Dibenzyl chlorophosphonate is typically synthesized from dibenzyl phosphite. The following section details a common experimental protocol for its preparation.

Synthesis of Dibenzyl Chlorophosphonate from Dibenzyl Phosphite

This protocol is adapted from a literature procedure.[3]

Materials:

- Dibenzyl phosphite
- Sulfuryl chloride
- Toluene
- 8% Sodium bicarbonate solution
- Anhydrous sodium sulfate

Procedure:

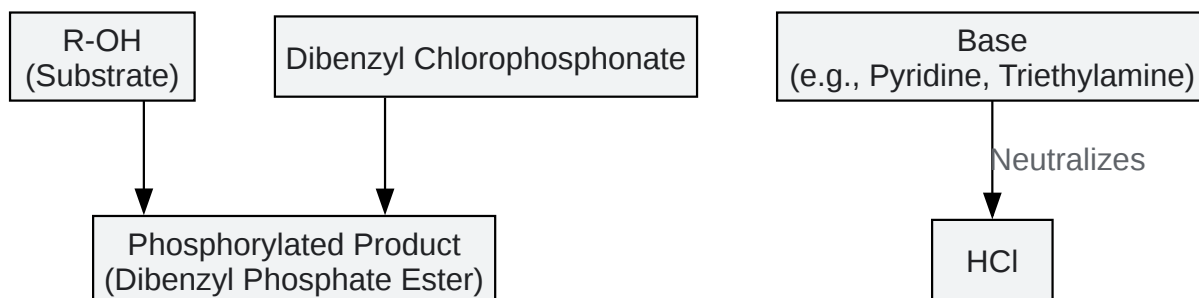
- In a flask under a nitrogen atmosphere, dissolve dibenzyl phosphite (6.08 ml) in toluene (75 ml).
- To this stirred solution, add a solution of sulfuryl chloride (3.48 g) in toluene (25 ml).
- Continue stirring the mixture under nitrogen for 75 minutes.
- After the reaction is complete, wash the mixture with an 8% sodium bicarbonate solution (75 ml).
- Separate the organic layer and dry it over anhydrous sodium sulfate.
- Filter the solution and evaporate the solvent to yield **dibenzyl chlorophosphonate** as a colorless oil (7.75 g).

Applications in Phosphorylation

Dibenzyl chlorophosphonate is widely used as a phosphorylating agent for a variety of substrates, including nucleosides and amino acids.^{[1][2]} The benzyl protecting groups can be readily removed by hydrogenolysis to yield the free phosphate.

General Workflow for Phosphorylation

The general workflow for the phosphorylation of a hydroxyl-containing compound (R-OH) using **dibenzyl chlorophosphonate** is depicted below. This reaction is typically carried out in the presence of a base to neutralize the HCl generated.

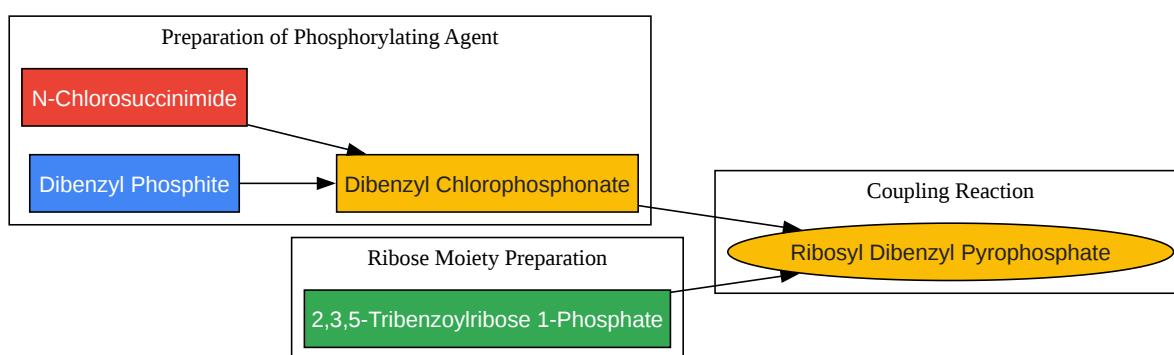


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Caption: General workflow for phosphorylation using **dibenzyl chlorophosphonate**.

Synthetic Pathway Example: Synthesis of a Ribosyl Dibenzyl Pyrophosphate Intermediate

Dibenzyl chlorophosphonate is a crucial reagent in the synthesis of complex biomolecules. The following diagram illustrates a synthetic pathway where it is used to create a ribosyl dibenzyl pyrophosphate, an intermediate in the synthesis of other sugar-nucleotide targets.[2]



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Caption: Synthesis of a ribosyl dibenzyl pyrophosphate intermediate.

Safety Information

Dibenzyl chlorophosphonate is a hazardous chemical and should be handled with appropriate safety precautions in a well-ventilated fume hood.

Hazard and Precautionary Statements

- Hazard Statements: May be harmful if swallowed, causes skin irritation, and causes serious eye irritation.[5] It is also suspected of causing genetic defects and may cause cancer.[5]

- Precautionary Statements: Keep away from heat, sparks, open flames, and hot surfaces.[5] If swallowed, immediately call a poison center or doctor.[5] Do not induce vomiting.[5] If in eyes, rinse cautiously with water for several minutes.[5]

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